

# Application Notes and Protocols for PACAP-38 (31-38) Stock Solutions

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## Compound of Interest

Compound Name: PACAP-38 (31-38), human,  
mouse, rat

Cat. No.: B8087403

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These application notes provide detailed protocols for the preparation, storage, and handling of PACAP-38 (31-38) stock solutions for research purposes. Adherence to these guidelines will help ensure the integrity and biological activity of the peptide, leading to more reliable and reproducible experimental outcomes.

## Peptide Information

- Peptide Name: Pituitary Adenylate Cyclase-Activating Polypeptide-38 (31-38)
- Sequence: Tyr-Lys-Gln-Arg-Val-Lys-Asn-Lys-NH<sub>2</sub> (YKQRVKNK-NH<sub>2</sub>)
- Mechanism of Action: PACAP-38 (31-38) is an activator of the PAC1 receptor.<sup>[1][2][3]</sup> Its binding to the receptor can lead to an increase in cytosolic Ca<sup>2+</sup>, accumulation of cAMP, and the phosphorylation of downstream signaling molecules such as ERK and EGFR.<sup>[1]</sup> This peptide is known to stimulate the production of norepinephrine (NPY) and catecholamines in sympathetic neurons and can be utilized in neurotrophic and neuroprotective research.<sup>[1][4]</sup>

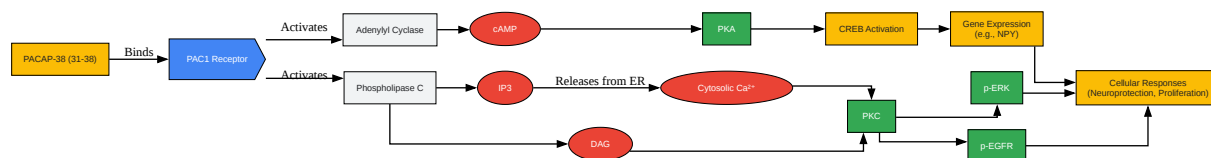
## Quantitative Data Summary

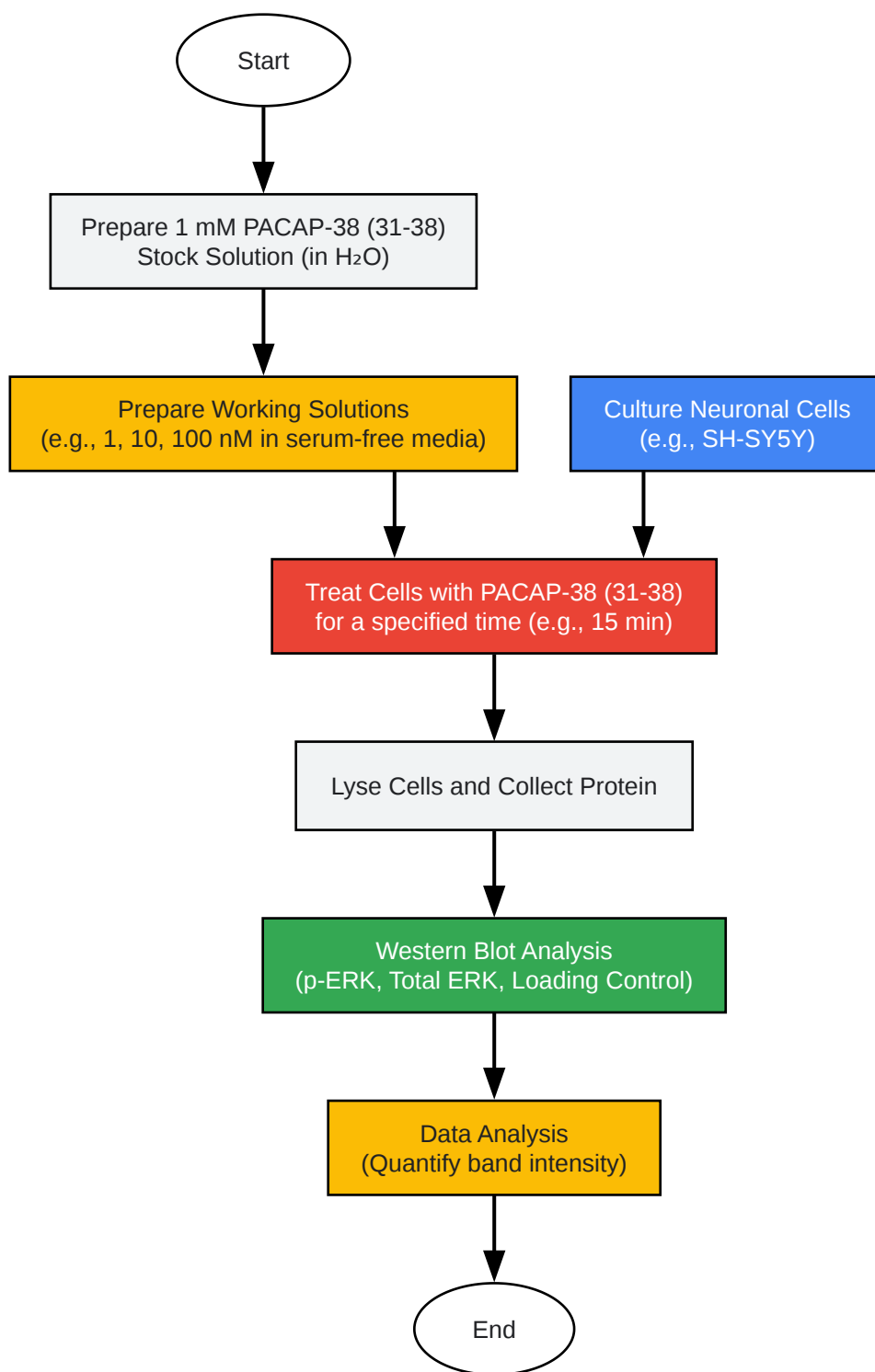
A summary of the key quantitative data for PACAP-38 (31-38) is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	1061.63 g/mol - 1062.27 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C47H83N17O11	<a href="#">[4]</a> <a href="#">[6]</a>
Purity	≥ 95%	<a href="#">[5]</a>
Appearance	White lyophilized powder	<a href="#">[5]</a>
Solubility in Water	Soluble, up to 100 mg/mL	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Storage (Lyophilized)	-20°C for up to 3 years	<a href="#">[4]</a>
0-5°C for up to 6 months	<a href="#">[5]</a>	
Storage (Stock Solution)	-80°C for up to 6 months	<a href="#">[1]</a> <a href="#">[7]</a>
-20°C for up to 1-3 months	<a href="#">[2]</a> <a href="#">[5]</a>	
+4°C for up to 5 days	<a href="#">[5]</a>	

## Signaling Pathway

The following diagram illustrates the signaling pathway initiated by the binding of PACAP-38 (31-38) to its receptor, PAC1.





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